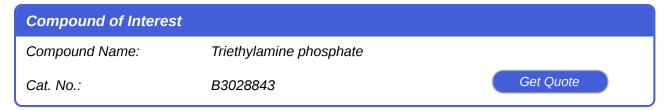


## Triethylamine Phosphate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Triethylamine phosphate, also known as triethylammonium phosphate, is an ionic compound formed from the acid-base reaction between triethylamine and phosphoric acid.[1] It is a versatile and widely utilized reagent in various chemical and pharmaceutical applications. Its utility stems from its properties as a buffer, an ion-pairing agent in chromatography, and as a catalyst in organic synthesis.[1][2][3] This technical guide provides an in-depth overview of the molecular structure, properties, synthesis, and key applications of triethylamine phosphate, with a focus on its relevance to drug development and scientific research.

### **Molecular Structure and Formula**

The chemical formula for triethylammonium dihydrogen phosphate is  $C_6H_{18}NO_4P$ , and its molecular weight is 199.19 g/mol .[1][4][5] The structure consists of a triethylammonium cation (( $C_2H_5$ ) $_3NH^+$ ) and a dihydrogen phosphate anion ( $H_2PO_4^-$ ). The cation is formed by the protonation of the nitrogen atom of triethylamine by phosphoric acid. The anion and cation are held together by electrostatic interactions and hydrogen bonding.

While a definitive crystal structure for triethylammonium phosphate is not readily available in the searched literature, structural parameters can be inferred from related compounds and computational studies. The nitrogen atom in the triethylammonium cation is sp³-hybridized, resulting in a tetrahedral geometry around the nitrogen.[6]



## **Physicochemical and Spectroscopic Data**

A summary of the key physicochemical and spectroscopic data for **triethylamine phosphate** is presented below.

**Physicochemical Properties** 

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>18</sub> NO <sub>4</sub> P	[1][4][5]
Molecular Weight	199.19 g/mol	[1][4]
Appearance	Colorless liquid (aqueous solution) or powder to crystal	[2]
Melting Point	93 °C	[2]
Boiling Point	90.5 °C at 760 mmHg	[5]
Density	1.09 g/mL at 20 °C	[5]
pKa of conjugate acid (triethylammonium)	~10.75	

**Spectroscopic Data** 

Technique	Nucleus	Group	Chemical Shift (δ, ppm)	Multiplicity	Reference
¹H NMR	<sup>1</sup> H	-CH₃ (Ethyl)	~1.16	Triplet (t)	[1]
¹H NMR	¹H	-CH <sub>2</sub> - (Ethyl)	~3.23	Multiplet (m)	[1]
<sup>31</sup> P NMR	31 <b>p</b>	Phosphate	Wide chemical shift range, sharp lines	Singlet (with <sup>1</sup> H decoupling)	[7][8]

Note: NMR data is representative and can vary based on solvent and concentration.



# **Experimental Protocols Synthesis of Triethylammonium Phosphate**

The synthesis of triethylammonium phosphate is a straightforward acid-base neutralization reaction.[1]

#### Materials:

- Triethylamine (TEA)
- Phosphoric acid (H₃PO₄), typically 85% in water
- · Ice bath
- Stir plate and stir bar
- Addition funnel
- Reaction flask

#### Procedure:

- Place a known molar equivalent of triethylamine in a reaction flask equipped with a stir bar.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add one molar equivalent of 85% phosphoric acid dropwise from an addition funnel while stirring vigorously.
- Maintain the temperature of the reaction mixture below a certain threshold (e.g., 20-30 °C) throughout the addition.
- After the addition is complete, allow the mixture to stir for an additional 1-2 hours at room temperature to ensure the reaction goes to completion.
- The resulting product is an aqueous solution of triethylammonium phosphate. The stoichiometry can be adjusted to produce different phosphate salts (mono-, di-, or tribasic).[1]



# Preparation of Triethylammonium Phosphate Buffer for HPLC

Triethylammonium phosphate is frequently used as a mobile phase additive in reversed-phase high-performance liquid chromatography (RP-HPLC).[2][3][9][10]

#### Materials:

- Triethylamine (TEA)
- Phosphoric acid (H₃PO₄), 85%
- HPLC-grade water
- pH meter
- Volumetric flasks and pipettes

#### Procedure:

- To prepare a 1 M triethylammonium phosphate (TEAP) buffer, start by preparing a 1 M solution of triethylamine.
- Slowly and carefully add concentrated phosphoric acid to the triethylamine solution while monitoring the pH with a calibrated pH meter.
- Continue adding phosphoric acid until the desired pH is reached (e.g., pH 2.8 or 6.0, depending on the application).[11]
- It is crucial to perform this in a fume hood with proper personal protective equipment due to the volatile and corrosive nature of the reagents.
- The final buffer concentration will be approximately 1 M with respect to the phosphate, and the triethylamine concentration will be determined by the final pH.

## **Applications in Research and Drug Development**







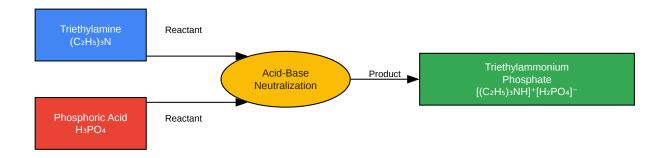
**Triethylamine phosphate** has several important applications in the pharmaceutical and research sectors.

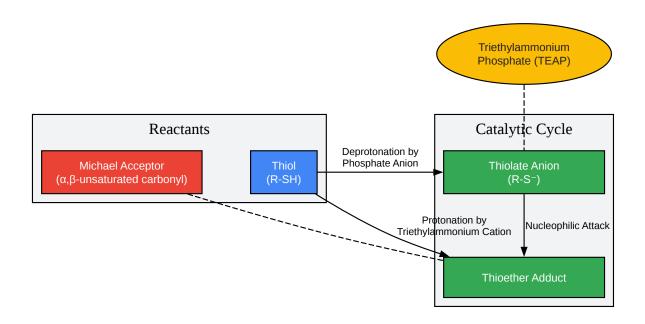
- Chromatography: It is widely used as an ion-pairing reagent in RP-HPLC for the separation of peptides, proteins, and oligonucleotides.[9][10] The triethylammonium cation pairs with the negatively charged phosphate backbone of nucleic acids or acidic residues of proteins, increasing their retention on the non-polar stationary phase and improving separation.[10]
- Catalysis: Triethylammonium phosphate can act as a bifunctional acid-base catalyst in
  various organic reactions.[1] It has been shown to be an effective catalyst for Michael
  additions, Knoevenagel condensations, and the hydrophosphonylation of aldehydes.[1] This
  catalytic activity is relevant in the synthesis of pharmaceutical intermediates.
- Drug Formulation and Delivery: While not a direct active pharmaceutical ingredient, the
  principles of using amine phosphates are relevant. For instance, triethylamine has been
  used as a capping agent in the synthesis of hydroxyapatite nanoparticles to improve drug
  loading and release profiles.

## Signaling Pathways and Experimental Workflows

While **triethylamine phosphate** is not directly involved in biological signaling pathways, its role in chemical synthesis and analytical workflows can be visualized.







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